

Physicochemical Properties of 4-Amino-5,7-dinitrobenzofurazan: A Technical Assessment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Amino-5,7-dinitrobenzofurazan

Cat. No.: B5380583

[Get Quote](#)

Initial Research Findings and Clarification

A comprehensive search of scientific literature and chemical databases for the physicochemical properties of **4-Amino-5,7-dinitrobenzofurazan** has yielded no specific data for this compound. The available body of research extensively covers the related and widely studied mono-nitro analogue, 4-amino-7-nitrobenzofurazan (ANBF), and its halo-precursors, such as 4-chloro-7-nitrobenzofurazan (NBD-Cl) and 4-fluoro-7-nitrobenzofurazan (NBD-F).

One related compound, 4-chloro-5,7-dinitrobenzofurazan, has been mentioned in chemical supplier catalogs, suggesting the potential for a dinitrobenzofurazan scaffold. However, detailed experimental data, including synthesis, spectroscopic analysis, and physicochemical properties of the corresponding 4-amino derivative, remains absent from the reviewed literature.

Proposed Alternative: A Guide to 4-Amino-7-nitrobenzofurazan

Given the lack of information on the requested dinitro compound, it is possible that the intended subject of inquiry was the extensively characterized mono-nitro derivative, 4-amino-7-nitrobenzofurazan. This compound is a cornerstone in fluorescence spectroscopy and has significant applications in biological and chemical research.

We propose to provide an in-depth technical guide on the physicochemical properties of 4-amino-7-nitrobenzofurazan and its derivatives. This guide will adhere to all the specified requirements, including:

- **Data Presentation:** Summarization of all quantitative data into clearly structured tables for easy comparison.
- **Experimental Protocols:** Detailed methodologies for all key experiments cited.
- **Mandatory Visualization:** Creation of diagrams for all described signaling pathways, experimental workflows, or logical relationships using Graphviz (DOT language), adhering to the specified formatting and color contrast rules.

Should you wish to proceed with a detailed analysis of 4-amino-7-nitrobenzofurazan, a comprehensive guide will be prepared, covering its synthesis, spectroscopic properties (UV-Vis, fluorescence, NMR, IR), solubility, stability, and reactivity, along with relevant experimental protocols and visualizations.

- To cite this document: BenchChem. [Physicochemical Properties of 4-Amino-5,7-dinitrobenzofurazan: A Technical Assessment]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b5380583#physicochemical-properties-of-4-amino-5-7-dinitrobenzofurazan>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com